

Health and Safety of 2-Ethenylfuran: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethenylfuran

Cat. No.: B073932

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Executive Summary

2-Ethenylfuran, also known as 2-vinylfuran, is a heterocyclic organic compound with the molecular formula C_6H_6O . While specific toxicological data for **2-ethenylfuran** is limited in publicly available literature, information from its structural analogs, such as furan and 2-methylfuran, along with its GHS (Globally Harmonized System) classification, indicates that it should be handled with significant caution. It is classified as a highly flammable liquid and is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} This guide provides a consolidated overview of the known health and safety information, draws inferences from related furanic compounds to anticipate potential hazards, and outlines general experimental protocols for its toxicological assessment.

Hazard Identification and Classification

2-Ethenylfuran is classified as a hazardous substance. The primary hazards are associated with its flammability and acute toxicity.^{[1][2]}

Table 1: GHS Classification for **2-Ethenylfuran**^{[1][2]}

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor.
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.

Toxicological Data

Direct quantitative toxicological data such as LD50 (median lethal dose) or NOAEL (No Observed Adverse Effect Level) for **2-ethenylfuran** are not readily available in the reviewed literature. However, data for the parent compound, furan, and its methylated analog, 2-methylfuran, provide valuable insights into its potential toxicity. Furan is a known hepatotoxicant and carcinogen in rodents.^{[3][4][5]} The liver is the primary target organ for furan toxicity.^[4]

Table 2: Summary of Toxicological Data for Furan and 2-Methylfuran

Compound	Test	Species	Route	Value	Reference
Furan	90-day study	Fischer-344 Rats	Gavage	NOAEL (hepatic toxicity): 0.03 mg/kg bw/day	^[4]
2-Methylfuran	90-day study	Sprague-Dawley gpt delta rats	Intragastric	NOAEL: 1.2 mg/kg/day	^{[3][5]}
2-Methylfuran	28-day study	Male Sprague-Dawley rats	Oral gavage	NOAEL (hepatotoxicity): 5 mg/kg bw/d	

First Aid Measures

In case of exposure to **2-ethenylfuran**, the following first aid measures are recommended:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling, Storage, and Personal Protective Equipment (PPE)

Handling:

- Use in a well-ventilated area, preferably under a chemical fume hood.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.^[1]
- Use explosion-proof electrical/ventilating/lighting equipment.^[1]
- Take precautionary measures against static discharge.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mist.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Store locked up.

- Keep away from oxidizing agents.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat or apron.
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Experimental Protocols for Toxicological Assessment

Detailed experimental protocols for **2-ethenylfuran** are not available. However, standard methodologies for assessing the toxicity of chemical compounds can be applied.

Ames Test (Bacterial Reverse Mutation Assay)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

Objective: To determine if **2-ethenylfuran** can induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium*.

Methodology:

- Strains: Use multiple strains of *S. typhimurium* (e.g., TA98, TA100, TA1535, TA1537) that are auxotrophic for histidine.
- Metabolic Activation: Conduct the assay with and without a mammalian metabolic activation system (S9 fraction from rat liver homogenate) to assess the mutagenicity of the parent compound and its metabolites.^[6]
- Procedure: a. Prepare a range of concentrations of **2-ethenylfuran**. b. In the plate incorporation method, mix the test compound, bacterial culture, and (if applicable) S9 mix

with molten top agar. c. Pour the mixture onto minimal glucose agar plates. d. In the pre-incubation method, the bacterial strains are mixed with the test item in the presence or absence of S9-mix for 20-30 minutes at 37 °C before adding to the top agar and plating.

- Incubation: Incubate the plates at 37°C for 48-72 hours.
- Analysis: Count the number of revertant colonies (his+) on the test plates and compare it to the number of spontaneous revertant colonies on the negative control plates. A significant, dose-dependent increase in the number of revertant colonies indicates a positive mutagenic response.

In Vivo Micronucleus Assay

The in vivo micronucleus assay is used to detect chromosomal damage.

Objective: To determine if **2-ethenylfuran** induces the formation of micronuclei in the bone marrow erythrocytes of rodents.

Methodology:

- Test System: Use a suitable rodent species (e.g., mice or rats).
- Administration: Administer **2-ethenylfuran** to the animals via an appropriate route (e.g., oral gavage, intraperitoneal injection) at a minimum of three dose levels. Include a vehicle control and a positive control group.
- Dosing Regimen: Typically, animals are dosed once or twice.
- Sample Collection: Collect bone marrow or peripheral blood at appropriate time points after the last dose (usually 24 and 48 hours).
- Slide Preparation: Prepare and stain bone marrow smears.
- Analysis: Score the frequency of micronucleated polychromatic erythrocytes (MN-PCEs) in at least 2000 PCEs per animal. Also, determine the ratio of PCEs to normochromatic erythrocytes (NCEs) as an indicator of cytotoxicity.

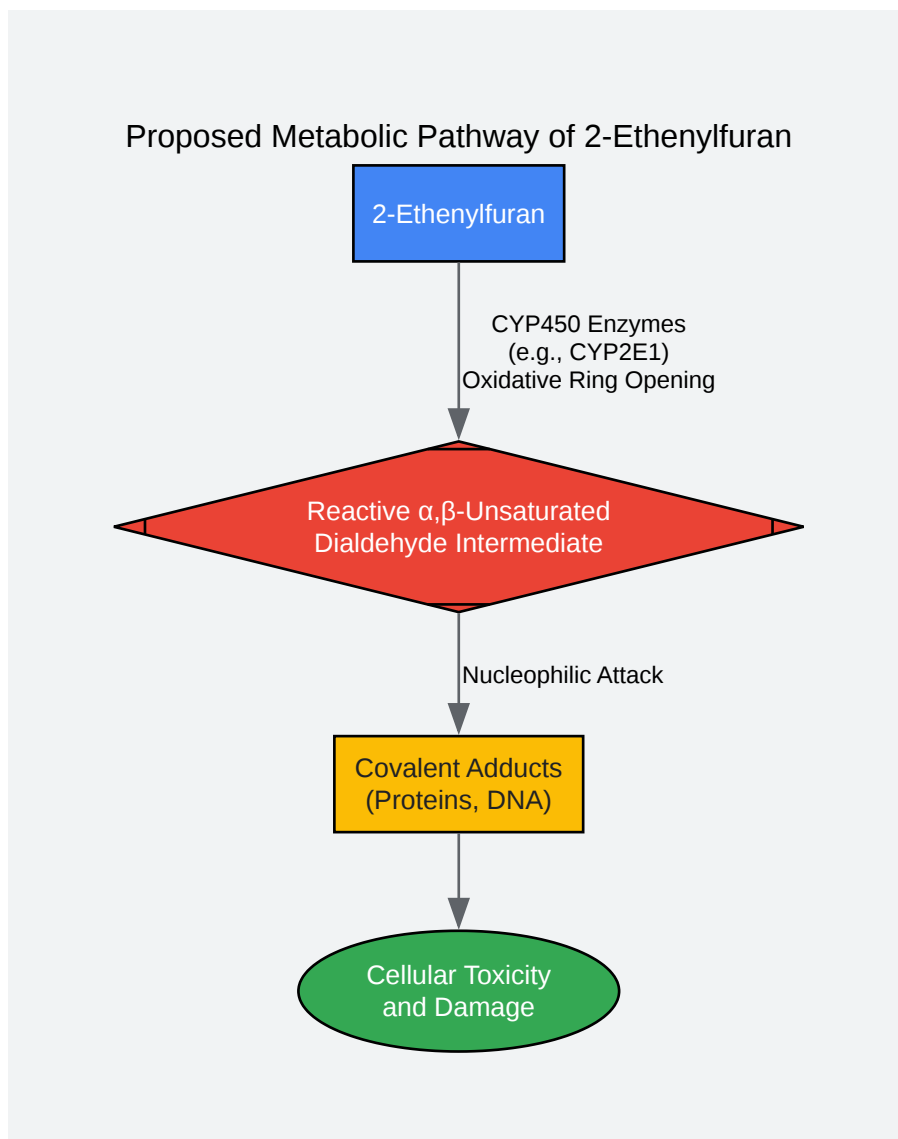
- Evaluation: A statistically significant, dose-dependent increase in the frequency of MN-PCEs in the treated groups compared to the vehicle control group indicates a positive result for clastogenicity or aneugenicity.

Metabolism and Signaling Pathways

Specific studies on the metabolic pathways of **2-ethenylfuran** are scarce. However, based on the metabolism of furan and 2-methylfuran, a likely metabolic pathway can be proposed.

Proposed Metabolic Pathway

Furan and its derivatives are primarily metabolized by cytochrome P450 (CYP) enzymes in the liver.[7][8] For 2-methylfuran, CYP2E1 has been identified as a key enzyme in its metabolic activation.[9] This process is believed to involve the oxidation of the furan ring to form a reactive, unsaturated dialdehyde intermediate. In the case of furan, this intermediate is cis-2-butene-1,4-dial (BDA).[8] For **2-ethenylfuran**, a similar bioactivation process is plausible, leading to a reactive metabolite that can covalently bind to cellular macromolecules like proteins and DNA, which is a key mechanism of furan-induced toxicity.

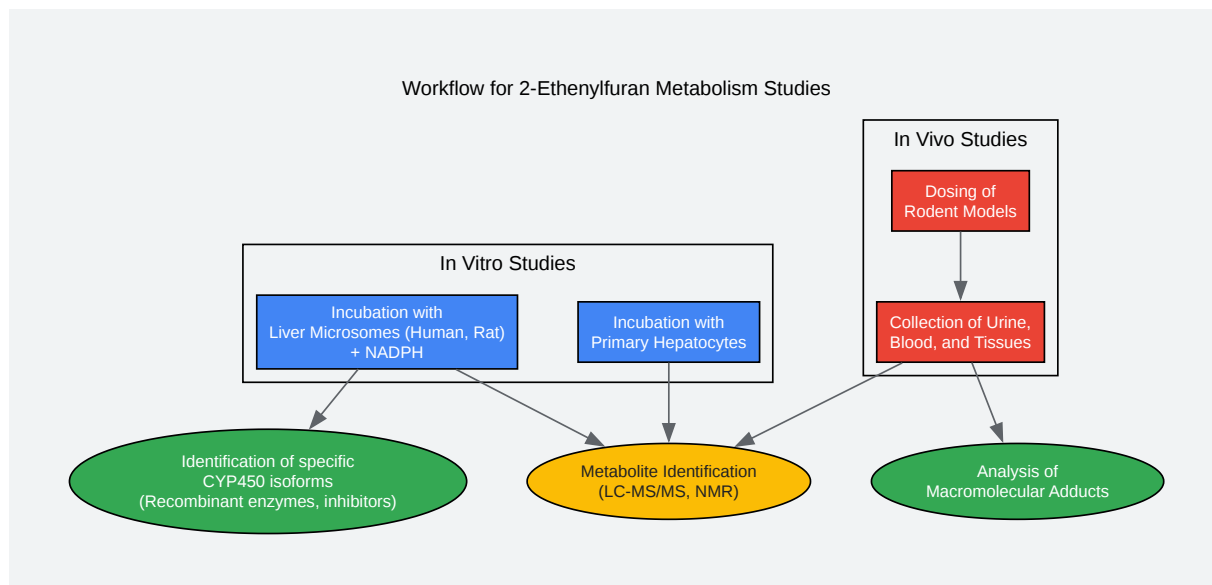


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Proposed metabolic activation of **2-Ethenylfuran**.

Experimental Workflow for Metabolism Studies

To elucidate the specific metabolic pathway of **2-ethenylfuran**, the following experimental workflow can be employed.



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Experimental workflow for elucidating metabolic pathways.

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